

A Comparative Analysis of SAR247799's Long-Term Effects on Endothelial Cell Health

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Compound of Interest

Compound Name: SAR247799

Cat. No.: B10821025

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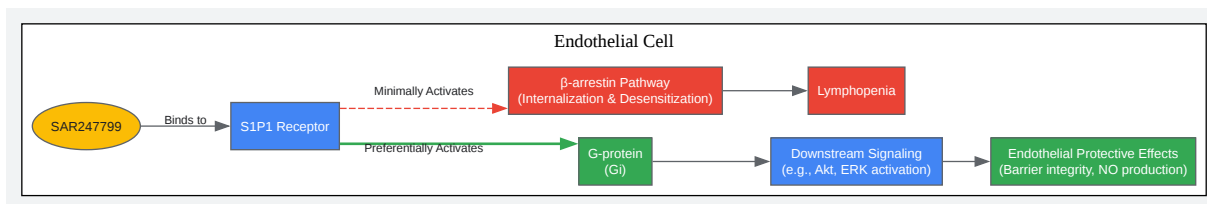
This guide provides a detailed comparative study of **SAR247799**, a novel G-protein-biased sphingosine-1 phosphate receptor-1 (S1P1) agonist, and its long-term effects on endothelial cell health. The information is compiled from preclinical studies and clinical trial data to offer an objective comparison with other therapeutic alternatives for endothelial dysfunction.

Introduction to SAR247799

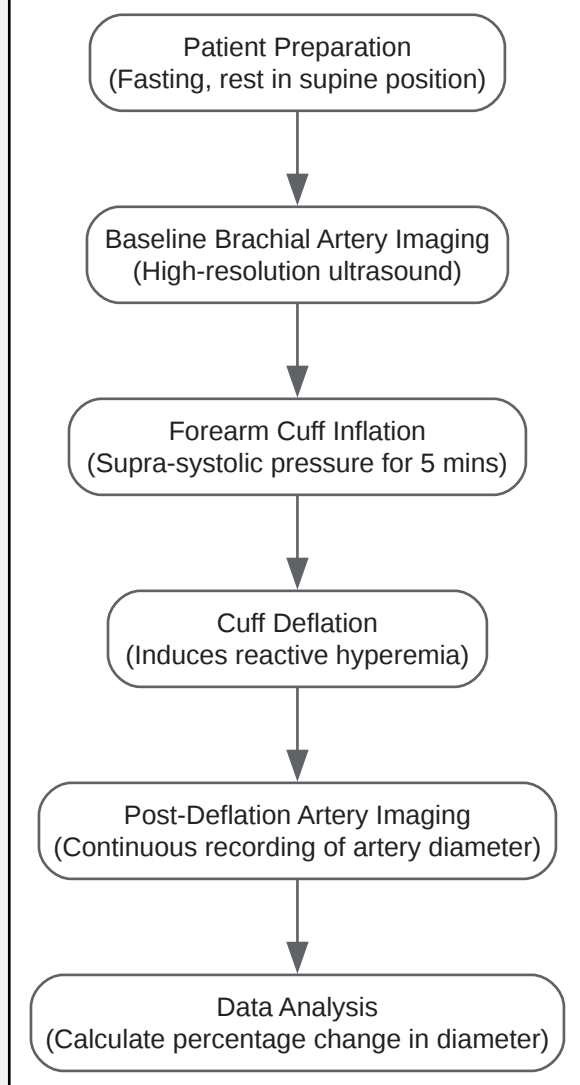
SAR247799 is a selective S1P1 agonist designed to promote endothelial protection without causing the lymphocyte reduction typically associated with other S1P1 modulators.[1] Its unique mechanism of action, which favors G-protein signaling over the β -arrestin pathway, offers a targeted approach to improving endothelial function.[2] Endothelial dysfunction is a key factor in the development of various vascular diseases, and therapies that can restore endothelial homeostasis are of significant interest.[3]

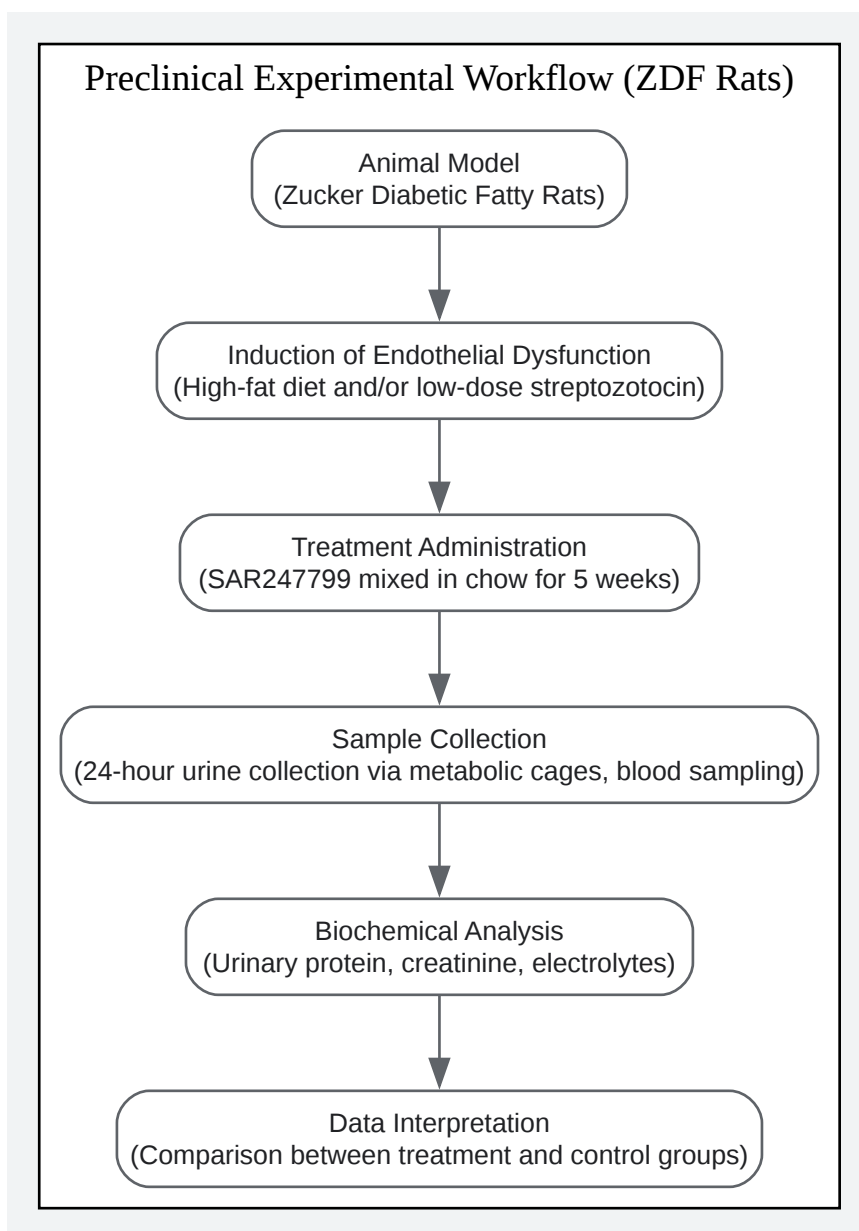
Mechanism of Action: A Biased Approach

SAR247799's therapeutic potential lies in its biased agonism at the S1P1 receptor. Unlike other S1P1 modulators that can lead to receptor desensitization and internalization through the β -arrestin pathway, **SAR247799** preferentially activates the G-protein signaling cascade. This sustained activation is believed to be responsible for its endothelial-protective effects without significantly impacting lymphocyte counts.[2]



FMD Measurement Protocol





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References

- 1. First-in-human study of the safety, tolerability, pharmacokinetics and pharmacodynamics of single and multiple oral doses of SAR247799, a selective G-protein-biased sphingosine-1 phosphate receptor-1 agonist for endothelial protection - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Endothelial Dysfunction, Inflammation, and Statins: New Evidence - Revista Española de Cardiología (English Edition) [revescardiol.org]
- 3. Endothelial-protective effects of a G-protein-biased sphingosine-1 phosphate receptor-1 agonist, SAR247799, in type-2 diabetes rats and a randomized placebo-controlled patient trial - PubMed [pubmed.ncbi.nlm.nih.gov]
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